

# High-Throughput Screening Assays for Abimtrelovir: Application Notes and Protocols

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## Compound of Interest

Compound Name: Abimtrelovir

Cat. No.: B10827822

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## Introduction

**Abimtrelovir** is a potent antiviral agent targeting the SARS-CoV-2 main protease (Mpro), also known as 3C-like protease (3CLpro). This enzyme is essential for the replication of the virus, making it a prime target for therapeutic intervention. High-throughput screening (HTS) assays are crucial for the rapid identification and characterization of Mpro inhibitors like **Abimtrelovir**. These application notes provide detailed protocols for both biochemical and cell-based HTS assays to evaluate the efficacy of **Abimtrelovir** and other potential Mpro inhibitors.

## Mechanism of Action of Abimtrelovir

**Abimtrelovir** is a peptidomimetic inhibitor that binds to the active site of the SARS-CoV-2 Mpro. The virus initially produces large polyproteins that must be cleaved into individual functional non-structural proteins (NSPs) to form the viral replication and transcription complex. Mpro is responsible for the majority of these cleavage events. By inhibiting Mpro, **Abimtrelovir** prevents the processing of these polyproteins, thereby halting viral replication.<sup>[1][2][3][4][5]</sup>



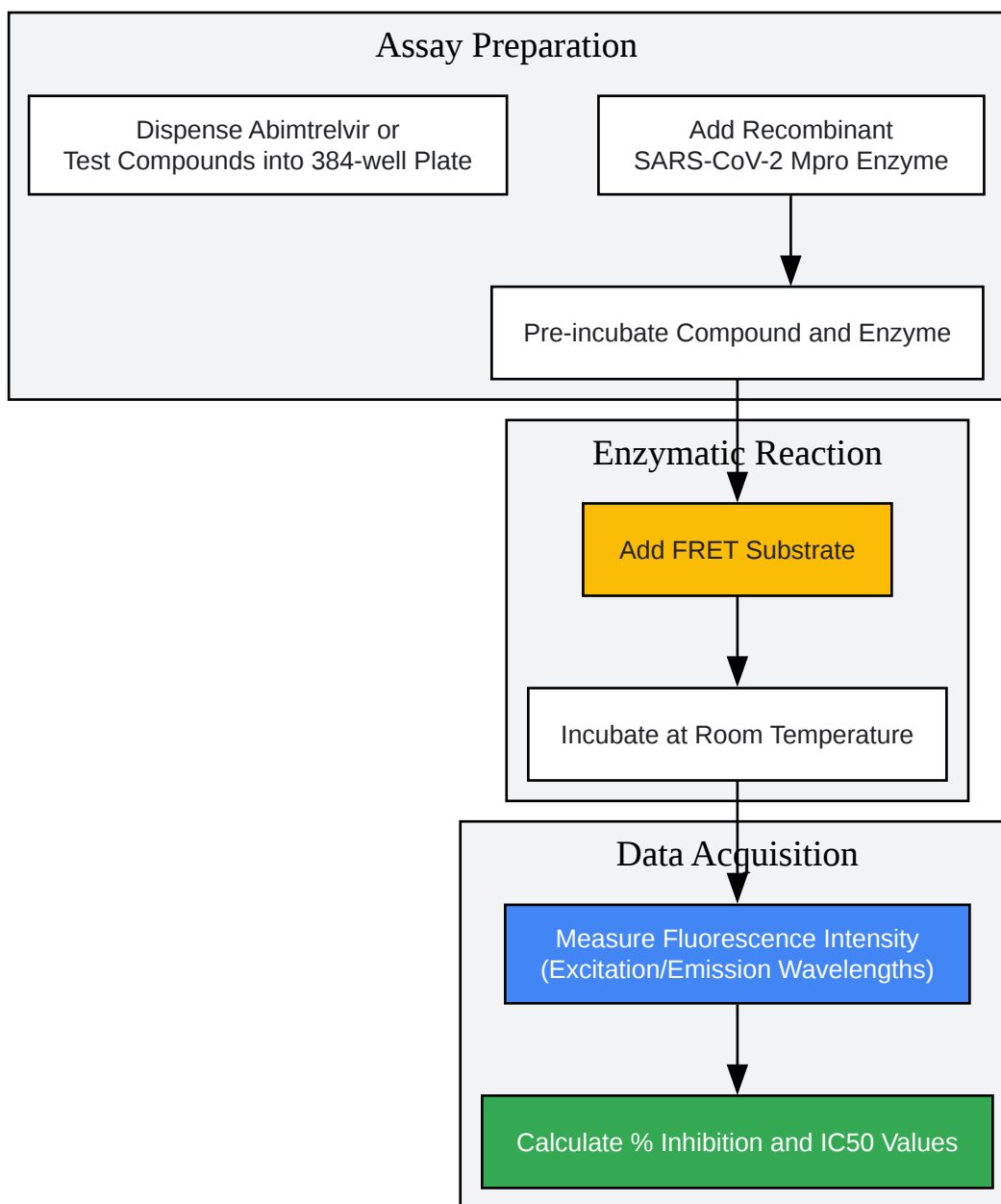
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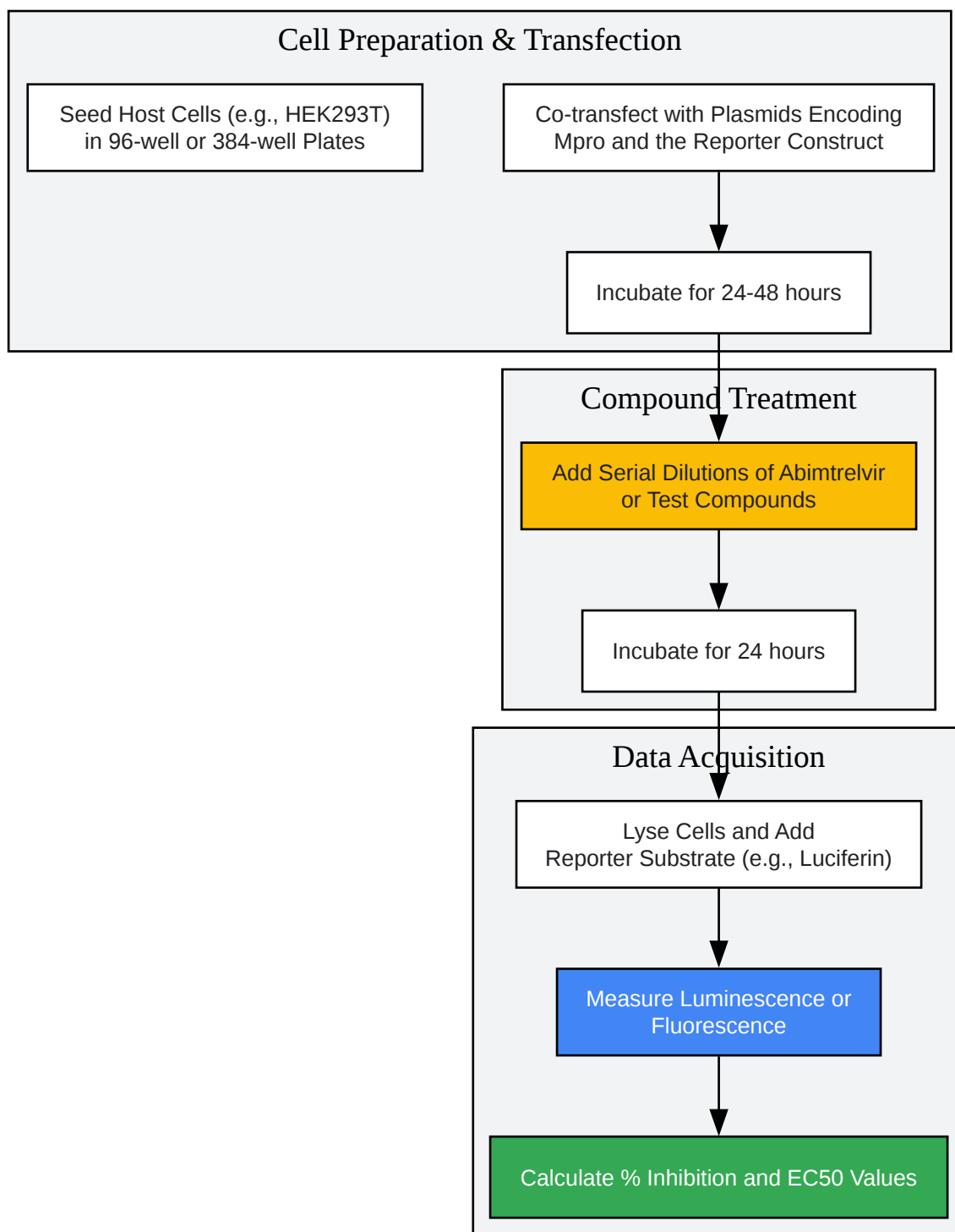
Caption: Mechanism of action of **Abimtrelevir** in inhibiting SARS-CoV-2 replication.

## Biochemical Assay: Fluorescence Resonance Energy Transfer (FRET) for Mpro Activity

This assay quantitatively measures the enzymatic activity of recombinant Mpro in a high-throughput format. It relies on a fluorogenic substrate containing a cleavage site for Mpro, flanked by a fluorophore and a quencher. In the intact substrate, the fluorescence is quenched. Upon cleavage by Mpro, the fluorophore and quencher are separated, resulting in a measurable increase in fluorescence.

## Experimental Workflow





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